

Dealing with False Positives in Topaz Particle Picking: A Technical Support Guide

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Compound of Interest

Compound Name: *Topaz*

Cat. No.: *B1169500*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals minimize false positives in their **Topaz** particle picking experiments.

Frequently Asked Questions (FAQs)

Q1: Why am I getting a high number of false positives in my **Topaz** picking results?

A1: A high false positive rate in **Topaz** is often linked to the quality of the training data. If the training set includes incorrectly picked particles, aggregates, or ice contaminants, **Topaz** will learn to identify these as features of interest.^{[1][2]} Additionally, suboptimal training parameters or an inappropriate score threshold during particle extraction can contribute to an increased number of false positives.^{[3][4]}

Q2: How many particles should I manually pick for a good training set?

A2: For optimal results, it is recommended to manually pick between 500 and 2,000 high-confidence particles for your training set.^{[4][5]} The ideal number can depend on the heterogeneity of your sample. It's crucial to ensure these picks are clean and accurately centered.^{[4][6]} While laborious, a high-quality manual picking set is fundamental to **Topaz's** performance.^[6]

Q3: Is it necessary to pick every single particle on the training micrographs?

A3: No, it is not necessary to pick every particle on the micrographs you use for training. **Topaz** is designed with a positive-unlabeled learning framework, which means it doesn't assume that unlabeled areas are devoid of particles.[4] Therefore, incomplete but high-confidence manual picking is sufficient.[4]

Q4: Should I use denoised micrographs for training **Topaz**?

A4: It is recommended to use denoised micrographs for the manual picking process, as this can make it easier to identify true particles.[1] However, the actual training of the **Topaz** model should be performed on the original, non-denoised micrographs.[1]

Q5: How does the 'estimated number of particles' parameter affect my results?

A5: The 'estimated number of particles' is a crucial parameter that should approximate the average number of true particles per micrograph in your training set.[4][6] Setting this value incorrectly can impact the model's performance. To determine the optimal value for this parameter, it is advisable to use the **Topaz** Cross-Validation job available in platforms like CryoSPARC.[5][6]

Troubleshooting Guides

Issue 1: Topaz is picking junk particles like ice or carbon edges.

Cause: This issue typically arises from a training set that is contaminated with examples of these junk particles. Even if you have cleaned your particle stacks using 2D classification, some particles on the edges of carbon or in areas of thick ice may remain and be included in the training data.[2]

Solution:

- **Manual Curation of Training Data:** Manually inspect your training particle coordinates to ensure they are not located on carbon edges or other contaminants.[2] This is the most critical step for improving picking accuracy.[5]
- **Refine Particle Coordinates:** After an initial round of picking and 2D classification, use the resulting "good" classes to generate a cleaner set of particles for training a new **Topaz**

model.[5]

- Optimize Micrograph Selection: When preparing your training set, prioritize micrographs with a high number of "good" particles and acceptable CTF and ice thickness.[5]

Issue 2: The number of false positives is still high after cleaning the training set.

Cause: Even with a clean training set, suboptimal extraction parameters can lead to a high number of false positives. The score threshold used during particle extraction determines the trade-off between true positives and false positives.[3][7]

Solution:

- Adjust the Score Threshold: **Topaz** assigns a score to each picked particle, which correlates with the likelihood of it being a true particle.[3] By increasing the score threshold during extraction, you can reduce the number of false positives at the cost of potentially missing some true particles.
- Use Precision-Recall Curves: The **topaz** `precision_recall_curve` command can be used to evaluate the trade-off between precision and recall for different score thresholds on a validation set of micrographs.[6] This allows you to choose a threshold that optimizes the F1 score or meets specific precision/recall requirements.
- Post-Picking 2D Classification: After particle extraction, perform a thorough 2D classification and discard classes that clearly represent junk or false positives.[8] This is a standard and effective way to clean up your particle stack.

Experimental Protocols & Workflows

Protocol 1: Generating a High-Quality Training Set

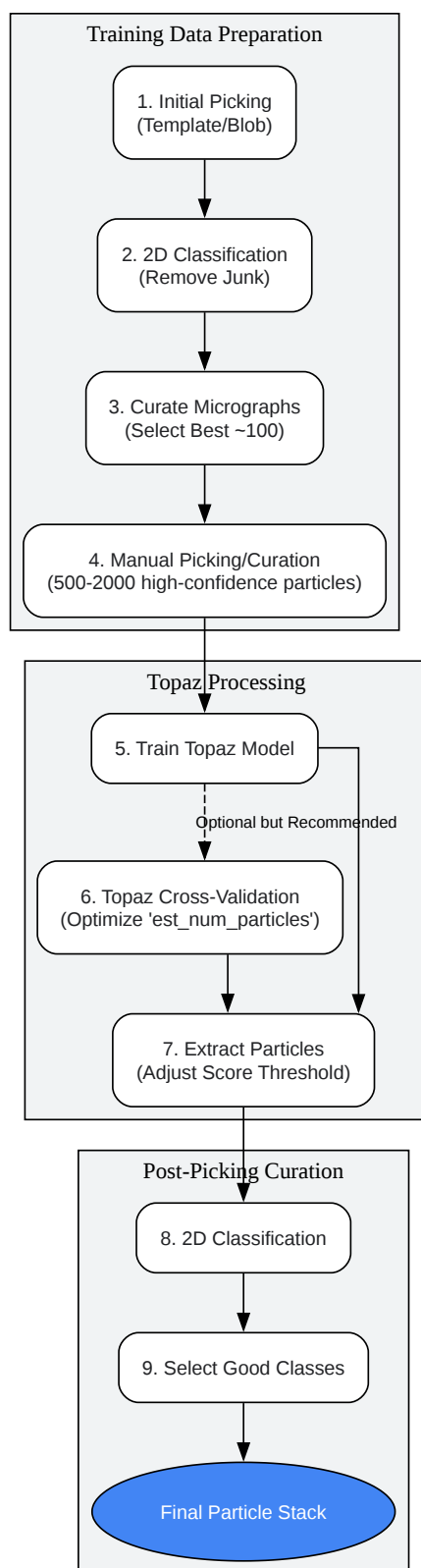
This protocol outlines the steps to create a robust training set for **Topaz**, aimed at minimizing false positives.

- Initial Particle Picking: Perform an initial round of particle picking using a template-based or blob-based picker.[5]

- 2D Classification: Subject the initially picked particles to rigorous 2D classification to remove obvious junk and contaminants.[\[5\]](#)
- Curate Micrographs: Select a subset of approximately 100 micrographs that contain a high number of "good" particles after the initial cleaning, and have good CTF and ice properties.
[\[5\]](#)
- Manual Picking/Curation: On the selected micrographs, either manually pick 500-2000 confident particles or manually curate the existing picks to ensure they are well-centered and represent true particles.[\[4\]](#)[\[5\]](#)
- Train **Topaz** Model: Use the curated particle coordinates and the corresponding micrographs to train your **Topaz** model.[\[5\]](#)

Workflow for Minimizing False Positives

The following diagram illustrates a comprehensive workflow for reducing false positives in **Topaz** particle picking.



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Workflow for minimizing false positives in **Topaz**.

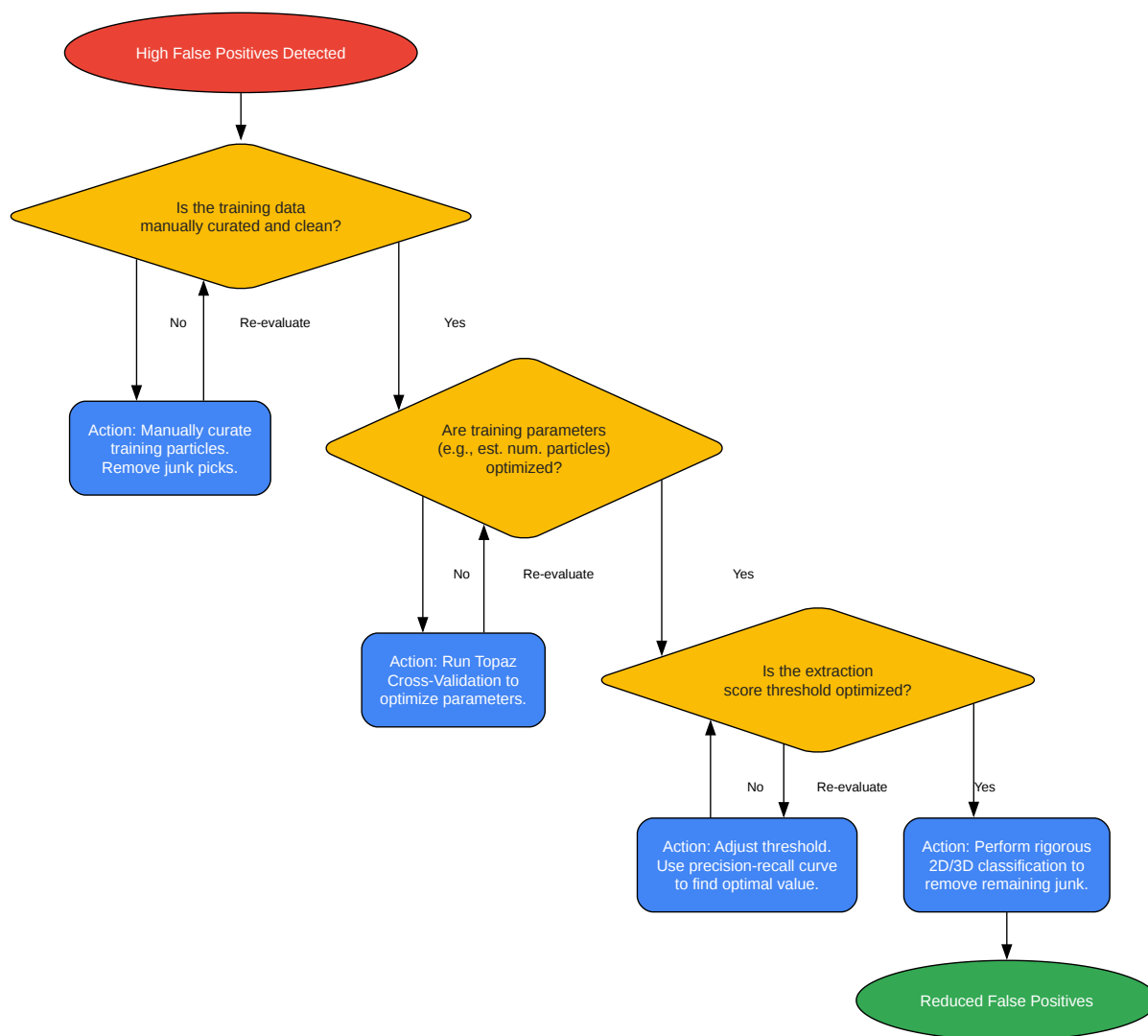
Data Presentation

Table 1: Key Parameters for Reducing False Positives in Topaz

Parameter	Recommendation	Rationale
Training Set Size	500 - 2,000 manually curated particles	A sufficiently large and clean training set is crucial for the model to learn the features of true particles and avoid learning features of junk. [4] [5]
Training Data Quality	Manually verify the quality of training data, ensuring no particles are on carbon or other contaminants.	If you train Topaz on junk, it will learn to pick junk. [1] [2]
Estimated Number of Particles	Should correspond to the average number of true particles in the training micrographs. Use Topaz Cross-Validation to optimize.	This parameter influences the model's expectation of particle density and can affect picking performance. [4] [6]
Number of Training Epochs	Consider increasing from the default (e.g., to 30 epochs) if results are good.	Longer training can sometimes lead to a more refined model, but monitor for overfitting. [6]
Extraction Score Threshold	Adjust based on a precision-recall analysis. Higher thresholds reduce false positives but may decrease the number of true positives.	This provides a direct mechanism to control the trade-off between sensitivity and specificity in your final particle set. [3] [6]

Logical Diagram for Troubleshooting High False Positives

This diagram presents a decision-making process for addressing a high number of false positives.



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Decision tree for troubleshooting false positives.

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